

Essential Safety and Logistics for Handling 1,1,1,3-Tetrachloroacetone

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Compound of Interest

Compound Name: 1,1,1,3-Tetrachloroacetone

Cat. No.: B15557530

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **1,1,1,3-Tetrachloroacetone**. The following procedural guidance is designed to ensure the safety of all laboratory personnel and to maintain compliance with safety regulations.

Emergency Contact Information:

- Spill or Exposure: [Insert Designated Emergency Contact Number]
- Poison Control: 1-800-222-1222

Hazard Summary

1,1,1,3-Tetrachloroacetone is a highly toxic and corrosive chemical.^[1] It is classified as fatal if inhaled, toxic if swallowed, and causes severe skin burns and eye damage.^[1] This substance is also very toxic to aquatic life with long-lasting effects.^[1]

Personal Protective Equipment (PPE)

The selection and proper use of appropriate PPE are critical to prevent exposure. All personnel handling **1,1,1,3-Tetrachloroacetone** must use the following equipment:

PPE Category	Specification
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A full-face shield should also be worn.
Skin Protection	<ul style="list-style-type: none">- Gloves: Chemical impermeable gloves are required. While specific breakthrough times for 1,1,1,3-Tetrachloroacetone are not readily available, gloves made of Butyl rubber or Viton are recommended for handling chlorinated solvents. Nitrile gloves may offer short-term splash protection but should be changed immediately upon contact. Always inspect gloves for degradation or punctures before use.- Protective Clothing: Wear fire/flammable resistant and impervious clothing, such as a chemically resistant suit or apron over a lab coat.
Respiratory Protection	All handling of 1,1,1,3-Tetrachloroacetone must be conducted in a certified chemical fume hood. If exposure limits are exceeded or there is a risk of inhalation, a full-face respirator with an organic vapor/acid gas cartridge is mandatory. In emergency situations, a self-contained breathing apparatus (SCBA) should be used.

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational and has adequate airflow.
- Verify that a safety shower and eyewash station are accessible and have been recently tested.

- Prepare all necessary equipment and reagents before handling the chemical to minimize the duration of the procedure.
- Use non-sparking tools and ensure all equipment is properly grounded to prevent electrostatic discharge.[\[1\]](#)

2. Handling the Chemical:

- Don all required PPE before entering the designated handling area.
- Carefully open the container within the chemical fume hood, avoiding any splashing or aerosol generation.
- Dispense the required amount of **1,1,1,3-Tetrachloroacetone** using appropriate chemical-resistant tools.
- Keep the container tightly closed when not in use.[\[1\]](#)

3. Post-Handling:

- Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Properly remove and dispose of all contaminated PPE as hazardous waste.
- Wash hands and forearms thoroughly with soap and water after removing gloves.

Disposal Plan

1. Waste Segregation and Collection:

- All waste contaminated with **1,1,1,3-Tetrachloroacetone**, including unused chemical, contaminated PPE, and cleaning materials, must be collected in a designated, properly labeled, and sealed hazardous waste container.
- The container should be made of a material compatible with chlorinated solvents.

2. Waste Disposal:

- Dispose of the hazardous waste through a licensed professional waste disposal service in accordance with all local, state, and federal regulations.^[1]
- Do not dispose of **1,1,1,3-Tetrachloroacetone** down the drain or with regular laboratory trash.

3. Decontamination of Empty Containers:

- Empty containers must be triple-rinsed with a suitable solvent (such as acetone) in a chemical fume hood.
- The rinsate must be collected and disposed of as hazardous waste.
- After triple-rinsing, the container should be punctured or otherwise rendered unusable and disposed of according to institutional guidelines.

Emergency Procedures

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.^[1]
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.^[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.^[1]
- Spill: Evacuate the area and prevent entry. Wearing appropriate PPE, contain the spill using an inert absorbent material. Collect the absorbed material into a sealed container for hazardous waste disposal. Ventilate the area thoroughly.

Workflow for Safe Handling of **1,1,1,3-Tetrachloroacetone**



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Caption: Workflow for the safe handling of **1,1,1,3-Tetrachloroacetone** from preparation to disposal.

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References

- 1. echemi.com [echemi.com]
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